

# Assessing the Environmental Impact of NOR116 Flame Retardant Versus Key Alternatives in Polyolefins

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NOR116

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## A Comparative Guide for Researchers and Drug Development Professionals

The selection of flame retardants in polyolefin-based materials, widely used in applications from laboratory equipment to packaging, necessitates a thorough evaluation of their environmental and toxicological profiles. This guide provides a comparative assessment of **NOR116**, a non-halogenated flame retardant, against two common alternatives: Ammonium Polyphosphate (APP) and Metal Hydroxides (specifically Aluminum Hydroxide (ATH) and Magnesium Hydroxide (MDH)). This analysis is based on publicly available data and aims to assist researchers, scientists, and drug development professionals in making informed decisions that align with sustainability and safety goals.

## Executive Summary

**NOR116**, a monomeric N-alkoxy hindered amine (NOR HAS), offers effective flame retardancy in polyolefins at low concentrations. While it is a non-halogenated solution, and product datasheets claim "good sustainability performance, low smoke density and toxicity," specific long-term environmental impact data, particularly concerning its leaching from materials and a comprehensive life cycle assessment, are not readily available in the public domain.[1]

Ammonium Polyphosphate (APP) is another non-halogenated flame retardant with a generally low toxicity profile.[2][3] However, its primary environmental concern is its potential to contribute to eutrophication of aquatic ecosystems due to its nitrogen and phosphorus content.[4]

Metal Hydroxides, such as ATH and MDH, are widely used flame retardants that are considered to have a low direct environmental and toxicological impact.[5] Their main environmental footprint is associated with the energy-intensive processes of mining and production.[6][7]

This guide presents a summary of the available data, highlights significant data gaps, and provides a framework for evaluating these flame retardants.

## Data Presentation: A Comparative Overview

The following tables summarize the available quantitative and qualitative data for **NOR116** and its alternatives. It is important to note the significant data gaps, particularly for **NOR116**, which hinder a complete comparative assessment.

Table 1: General and Physical-Chemical Properties

Property	NOR116 (Flamestab® NOR 116)	Ammonium Polyphosphate (APP)	Aluminum Hydroxide (ATH) & Magnesium Hydroxide (MDH)
Chemical Class	Monomeric N-alkoxy hindered amine (NOR HAS), Triazine derivative	Inorganic salt of polyphosphoric acid and ammonia	Inorganic compounds
CAS Number	191680-81-6	68333-79-9	ATH: 21645-51-2, MDH: 1309-42-8
Appearance	Off-white granules	White powder/granules	White powder
Water Solubility (20°C)	<40 ppb (virtually insoluble)	Varies with chain length; shorter chains are more soluble	ATH: Very low, MDH: Very low
Molecular Weight (g/mol)	2261	Varies (polymeric)	ATH: 78.00, MDH: 58.32

Table 2: Environmental Fate and Ecotoxicity

Parameter	NOR116 (Flamestab® NOR 116)	Ammonium Polyphosphate (APP)	Aluminum Hydroxide (ATH) & Magnesium Hydroxide (MDH)
Biodegradation	Not readily biodegradable (OECD 301C)	Biodegradable by some microorganisms	Not applicable (inorganic)
Bioaccumulation Potential	Log Pow >10 (estimated), suggesting high potential, but high molecular weight may limit uptake.	Low potential; hydrolyzes to phosphate and ammonia.	Low potential.
Aquatic Toxicity (Fish)	96h LC50 (Fathead minnow) > 0.268 mg/L	96h LC50 (Rainbow trout) = 123 mg/L; 96h LC50 (Zebrafish) > 500 mg/L	Generally low toxicity. Oral LD50 (rat) for ATH > 2000 mg/kg.
Aquatic Toxicity (Daphnia)	Data not found	EC50 > 100 mg/L	Data not found in a comparative context.
Algal Toxicity	Data not found	Can cause eutrophication, leading to algal blooms. <a href="#">[4]</a>	Generally low toxicity.
Leaching from Polyolefins	Stated as "high extraction resistance," but no quantitative data found.	Leaching of phosphorus can occur.	Generally considered immobile due to their filler nature.

## Experimental Protocols

Detailed experimental protocols for the ecotoxicity data presented above are not consistently available in the public domain. The provided data points are typically summaries from safety

data sheets and regulatory assessments. For rigorous comparison, standardized testing protocols such as those from the Organisation for Economic Co-operation and Development (OECD) for chemical testing should be employed.

Example of a Relevant Experimental Protocol (Hypothetical for Leaching Study):

Objective: To quantify the leaching of **NOR116** from a polypropylene textile into an aqueous environment.

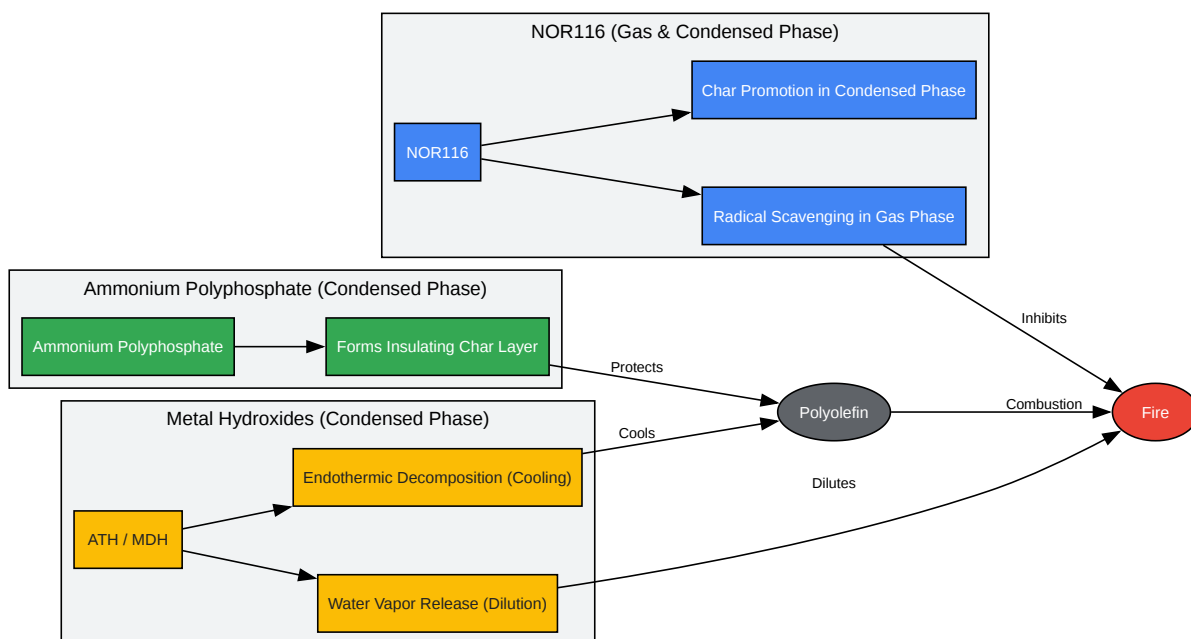
Methodology (based on general principles of migration testing):

- **Sample Preparation:** Prepare standardized polypropylene textile samples containing a known concentration of **NOR116** (e.g., 1% by weight).
- **Leaching Medium:** Use simulated environmental media, such as deionized water, artificial seawater, and a humic acid solution to represent different environmental compartments.
- **Experimental Setup:** Immerse the textile samples in the leaching media in sealed containers at a controlled temperature (e.g., 25°C and 40°C) with gentle agitation.
- **Sampling:** At specified time intervals (e.g., 1, 3, 7, 14, and 28 days), collect aliquots of the leaching medium.
- **Analysis:** Analyze the concentration of **NOR116** in the collected samples using a validated analytical method, such as High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS).
- **Data Reporting:** Report the leaching rate as mass of **NOR116** leached per unit area of textile per day (e.g., µg/cm<sup>2</sup>/day).

## Visualization of Key Processes

Signaling Pathway: Flame Retardant Mechanisms

The following diagram illustrates the general mechanisms of action for the compared flame retardants.

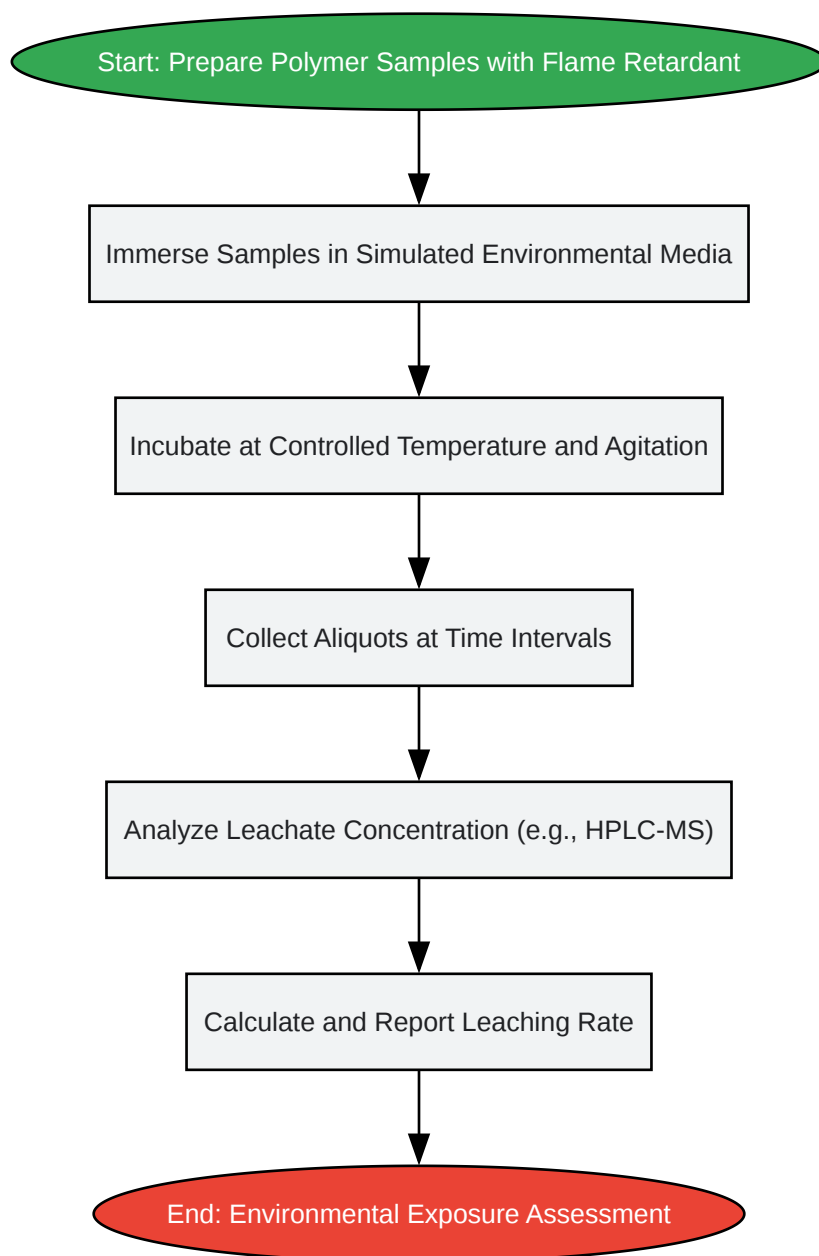


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Caption: General mechanisms of action for **NOR116**, APP, and Metal Hydroxides.

#### Experimental Workflow: Leaching Study

The diagram below outlines a typical workflow for a leaching study as described in the experimental protocols section.



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#### Contact

Address: 3281 E Guasti Rd

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